

Ein vergleichender Leitfaden zur entzündungshemmenden Aktivität von Erigesid C und Quercetin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Erigeside C*

Cat. No.: *B172521*

[Get Quote](#)

Für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Dieser Leitfaden bietet einen objektiven Vergleich der entzündungshemmenden Eigenschaften von Erigesid C und Quercetin. Während Quercetin ein weithin untersuchtes Flavonoid mit gut dokumentierter entzündungshemmender Wirkung ist, gibt es für Erigesid C, eine aus *Erigeron breviscapus* isolierte Verbindung, derzeit keine spezifischen experimentellen Daten. Daher wird dieser Vergleich die umfassenden Erkenntnisse zu Quercetin den verfügbaren Daten zu Extrakten aus *Erigeron breviscapus* und dessen bekannten aktiven entzündungshemmenden Bestandteilen, Scutellarin und Chlorogensäure, gegenüberstellen.

Quantitative Daten im Überblick

Die folgende Tabelle fasst die quantitativen Daten zur entzündungshemmenden Aktivität von Quercetin und den aktiven Komponenten aus *Erigeron breviscapus* zusammen. Es ist zu beachten, dass für Erigesid C keine direkten Daten zur entzündungshemmenden Wirkung veröffentlicht wurden.

Parameter	Quercetin	Extrakt aus Erigeron breviscapus / Aktive Komponenten
Zelltyp	RAW 264.7-Makrophagen, humane Gingivafibroblasten (HGFs), humane retinale Pigmentepithelzellen (ARPE- 19)	RAW 264.7-Makrophagen, Knorpelgewebe von Ratten
Induktor der Entzündung	Lipopolysaccharid (LPS), Tumornekrosefaktor-alpha (TNF- α), Interleukin-1-beta (IL- 1 β)	Lipopolysaccharid (LPS), Mononatriumiodacetat
Hemmung von Stickstoffmonoxid (NO)	Signifikante Hemmung der NO-Produktion in LPS- stimulierten RAW 264.7-Zellen. [1][2]	Der Extrakt zeigte eine dosisabhängige Hemmung der NO-Produktion in LPS- induzierten RAW 264.7-Zellen. [3]
Hemmung von Pro- inflammatorischen Zytokinen		
TNF- α	Signifikante Reduktion in LPS- stimulierten HGFs und ARPE- 19-Zellen bei Konzentrationen von 5-20 μ M.[4][5]	Die Injektion des Extrakts reduzierte die Synthese von TNF- α . [6] Scutellarin hemmt den durch zerebrale Ischämie ausgelösten Anstieg von TNF- α . [7] Chlorogensäure hemmt die Synthese und Sekretion von TNF- α . [8]
IL-1 β	Signifikante Reduktion in LPS- stimulierten RAW 264.7-Zellen und HGFs bei Konzentrationen von 5-20 μ M.[4][9]	Der Extrakt zeigte eine deutliche Hemmung von IL-1 β . [3][6][10] Chlorogensäure hemmt die Synthese und Sekretion von IL-1 β . [8]
IL-6	Signifikante Reduktion in LPS- stimulierten RAW 264.7-Zellen	Der Extrakt zeigte eine deutliche Hemmung von IL-6.

	und HGFs bei Konzentrationen von 5-20 µM.[4][9][11]	[3][6][10] Chlorogensäure hemmt die Synthese und Sekretion von IL-6.[8]
Hemmung von Entzündungsenzymen		
iNOS	Reduzierte Expression in LPS-stimulierten RAW 264.7-Zellen.	Der Extrakt hemmte NOS2 (iNOS) in vitro und in vivo.[3][6][10]
COX-2	Reduzierte Expression in LPS-stimulierten RAW 264.7-Zellen.	Scutellarin hemmte die durch IL-1β vermittelte Expression von COX-2 in Chondrozyten.[12]
Beeinflusste Signalwege	Hemmung der NF-κB- und MAPK-Signalwege.[13]	Scutellarin hemmt die NF-κB- und MAPK-Signalwege.[14][15]

Experimentelle Protokolle

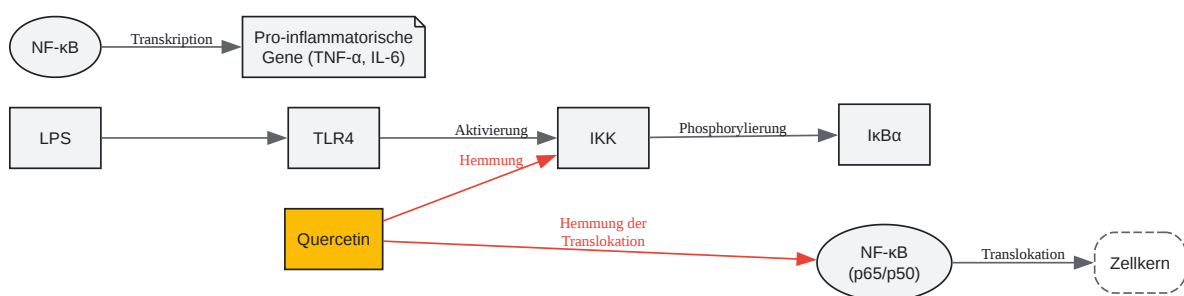
In-vitro-Analyse der entzündungshemmenden Wirkung in RAW 264.7-Makrophagen

- Zellkultur: RAW 264.7-Zellen werden in DMEM-Medium kultiviert, das mit 10 % fötalem Rinderserum (FBS) und 1 % Penicillin-Streptomycin bei 37 °C in einer befeuchteten Atmosphäre mit 5 % CO₂ supplementiert ist.
- Behandlung: Die Zellen werden für eine Stunde mit verschiedenen Konzentrationen des Testpräparats (Quercetin oder Erigeron breviscapus-Extrakt) vorinkubiert. Anschließend wird die Entzündung durch die Zugabe von Lipopolysaccharid (LPS, 1 µg/ml) für 24 Stunden induziert.[16]
- Messung der Stickstoffmonoxid (NO)-Produktion: Die Konzentration von Nitrit, einem stabilen Abbauprodukt von NO, im Zellkulturüberstand wird mittels Griess-Reagenz bestimmt. Die Extinktion wird bei 540 nm gemessen.[16]

- Messung von Zytokinen (TNF- α , IL-6, IL-1 β): Die Konzentrationen der pro-inflammatorischen Zytokine im Kulturüberstand werden mittels Enzyme-Linked Immunosorbent Assay (ELISA) gemäß den Anweisungen des Herstellers bestimmt.[17]
- Analyse der Genexpression (iNOS, COX-2): Die Zellen werden lysiert und die Gesamt-RNA wird isoliert. Die Expression der Gene für iNOS und COX-2 wird mittels quantitativer Real-Time-PCR (qRT-PCR) analysiert.
- Western-Blot-Analyse: Die Proteinexpression von iNOS, COX-2 und den phosphorylierten Formen von Proteinen der NF- κ B- und MAPK-Signalwege (z. B. p-p65, p-ERK, p-p38) wird mittels Western Blot analysiert, um die zugrunde liegenden Mechanismen zu untersuchen. [16]

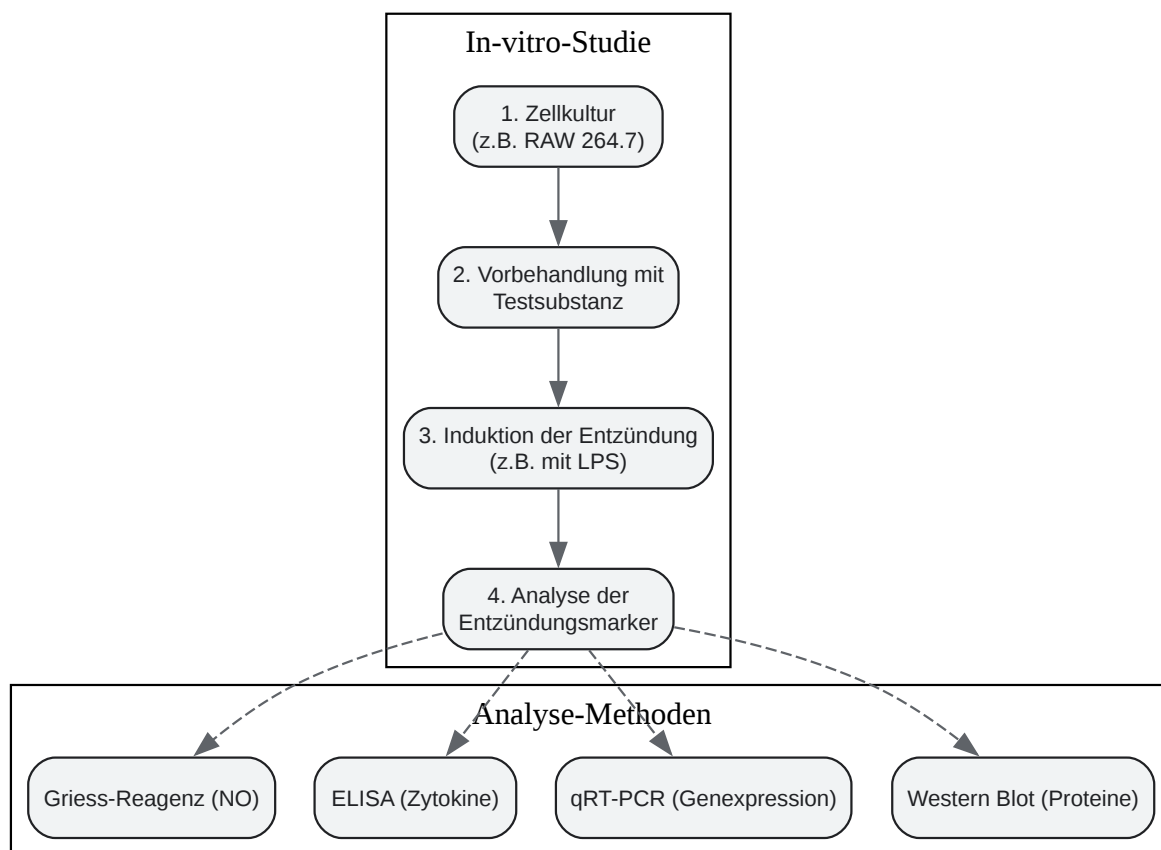
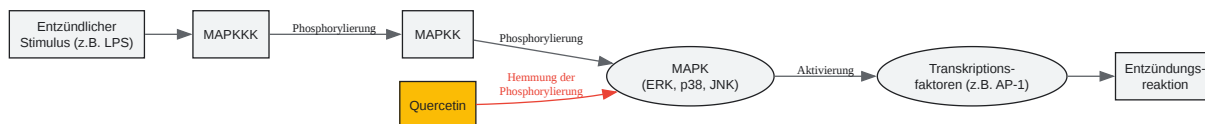
Visualisierung von Signalwegen und Arbeitsabläufen

Die folgenden Diagramme illustrieren die von Quercetin beeinflussten entzündungshemmenden Signalwege und einen allgemeinen experimentellen Arbeitsablauf. Für Erigesid C sind die spezifischen Wirkungen auf diese Signalwege unbekannt.



[Click to download full resolution via product page](#)

Abbildung 1: Vereinfachte Darstellung des NF- κ B-Signalwegs und der Hemmung durch Quercetin.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Anti-Inflammatory Effect of Quercetin on RAW 264.7 Mouse Macrophages Induced with Polyinosinic-Polycytidylic Acid | MDPI [mdpi.com]
- 3. mdpi.com [mdpi.com]
- 4. researchgate.net [researchgate.net]
- 5. Quercetin Inhibits the Production of IL-1 β -Induced Inflammatory Cytokines and Chemokines in ARPE-19 Cells via the MAPK and NF- κ B Signaling Pathways - PMC [pmc.ncbi.nlm.nih.gov]
- 6. news-medical.net [news-medical.net]
- 7. Current advances on the therapeutic potential of scutellarin: an updated review - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Chlorogenic acid: a review on its mechanisms of anti-inflammation, disease treatment, and related delivery systems - PMC [pmc.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. Anti-Inflammatory, Analgesic, Functional Improvement, and Chondroprotective Effects of Erigeron breviscapus (Vant.) Hand.-Mazz. Extract in Osteoarthritis: An In Vivo and In Vitro Study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Quercetin reverses TNF- α induced osteogenic damage to human periodontal ligament stem cells by suppressing the NF- κ B/NLRP3 inflammasome pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Frontiers | Scutellarin: pharmacological effects and therapeutic mechanisms in chronic diseases [frontiersin.org]
- 13. Anti-inflammatory effect of quercetin and galangin in LPS-stimulated RAW264.7 macrophages and DNCB-induced atopic dermatitis animal models - PMC [pmc.ncbi.nlm.nih.gov]
- 14. Pharmacological effects and the related mechanism of scutellarin on inflammation-related diseases: a review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. Frontiers | Pharmacological effects and the related mechanism of scutellarin on inflammation-related diseases: a review [frontiersin.org]
- 16. mdpi.com [mdpi.com]

- 17. Anti-Inflammatory Activity and ROS Regulation Effect of Sinapaldehyde in LPS-Stimulated RAW 264.7 Macrophages - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Ein vergleichender Leitfaden zur entzündungshemmenden Aktivität von Erigesid C und Quercetin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b172521#comparing-the-anti-inflammatory-activity-of-erigeside-c-and-quercetin]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com